Understanding the Biological Activity of Pyruvate Carboxylase-IN-4: A Technical Guide

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Compound of Interest

Compound Name:	*Pyruvate Carboxylase-IN-4*
Cat. No.:	*B15611030*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the biological activity of **Pyruvate Carboxylase-IN-4** (also known as Compound 8v), a potent and competitive inhibitor of Pyruvate Carboxylase (PC). This document summarizes key quantitative data, details experimental methodologies for its characterization, and visualizes its mechanism of action within relevant biological pathways.

Core Data Summary

Pyruvate Carboxylase-IN-4 has been identified as a significant inhibitor of Pyruvate Carboxylase through a structure-based drug design project.[1][2][3] Its inhibitory activity has been quantified, demonstrating competitive inhibition with respect to pyruvate and mixed-type inhibition with respect to ATP.[1][3][4]

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Parameter	Value	Substrate	Inhibition Type	Source
IC50	4.3 ± 1.5 μM	Pyruvate	Not Applicable	[1][3][5]
Ki	0.74 μM	Pyruvate	Competitive	[1][3][4]
Ki	5.2 μM	ATP	Mixed-Type	[4]

Furthermore, **Pyruvate Carboxylase-IN-4** has demonstrated selectivity, showing no significant inhibition of other enzymes such as human carbonic anhydrase II, matrix metalloproteinase-2, malate dehydrogenase, or lactate dehydrogenase, highlighting its specificity for Pyruvate Carboxylase.[1][2][3]

Mechanism of Action and Signaling Pathway

Pyruvate Carboxylase is a crucial mitochondrial enzyme that catalyzes the ATP-dependent carboxylation of pyruvate to oxaloacetate.[6][7] This reaction is a key anaplerotic process, replenishing intermediates of the Tricarboxylic Acid (TCA) cycle, and is vital for gluconeogenesis and lipogenesis.[6][8][9] **Pyruvate Carboxylase-IN-4** exerts its inhibitory effect by targeting the carboxyltransferase (CT) domain of the enzyme, thereby blocking the transfer of the carboxyl group to pyruvate.[1][3]

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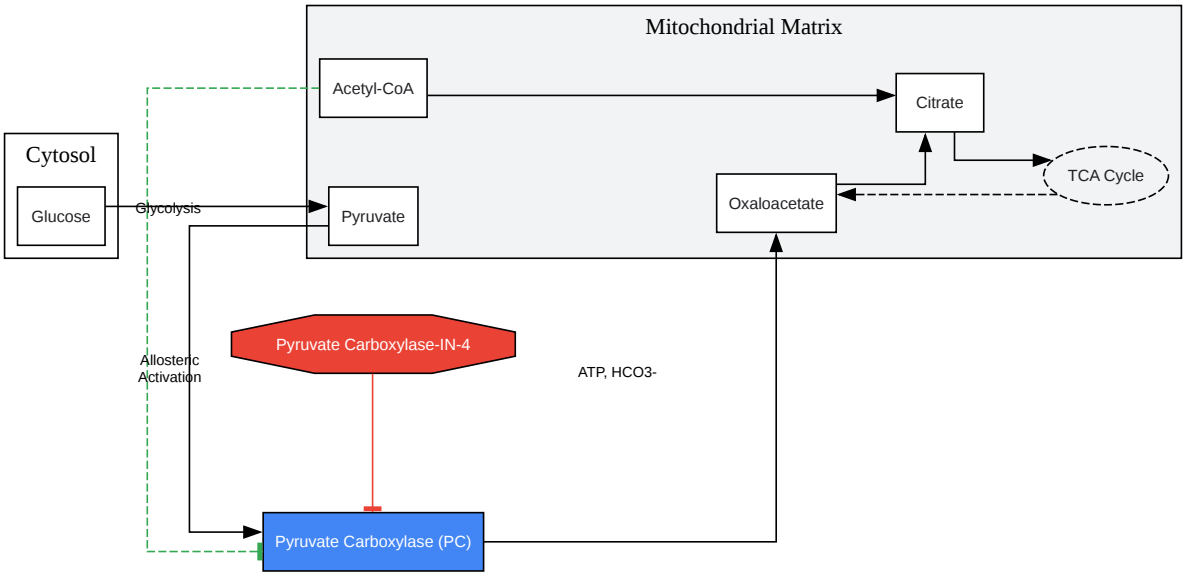

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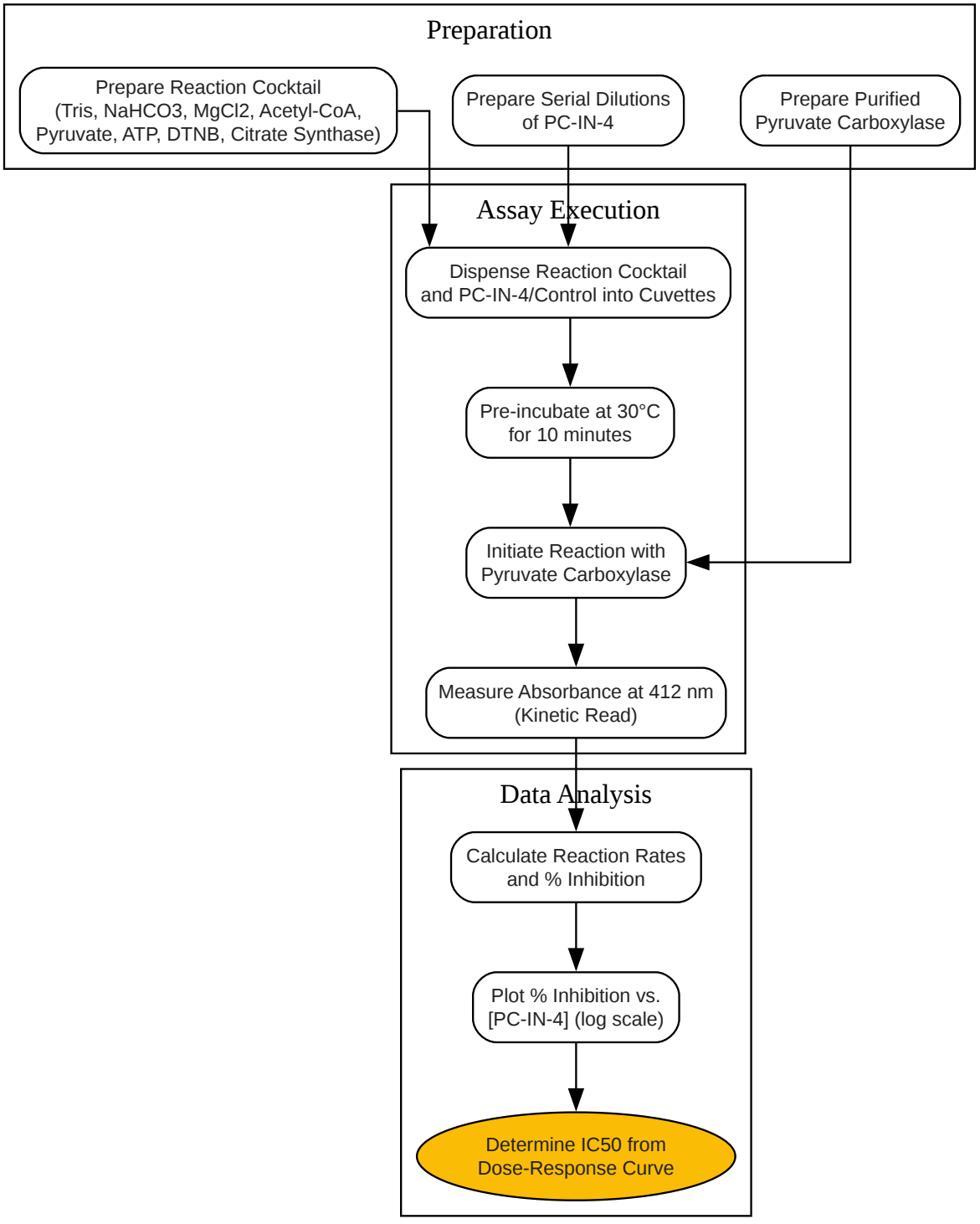

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